

Technical Guide: Methyl 2-iodo-4-nitrobenzoate – Physical Form & Characterization

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Compound of Interest

Compound Name: Methyl 2-iodo-4-nitrobenzoate

CAS No.: 6326-42-7

Cat. No.: B1593988

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Executive Summary

Methyl 2-iodo-4-nitrobenzoate (CAS 6326-42-7) is a high-value halogenated nitroaromatic scaffold used extensively in the synthesis of complex pharmaceutical intermediates. Its structural utility lies in the orthogonality of its functional groups: the iodine atom at the ortho position serves as a prime handle for palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Sonogashira), while the nitro group at the para position provides a latent amine functionality for subsequent derivatization.

This guide defines the physical appearance, solid-state characteristics, and isolation protocols for **Methyl 2-iodo-4-nitrobenzoate**. Unlike its non-nitrated analogs which may exist as liquids or low-melting solids, the introduction of the nitro group at the C4 position significantly increases intermolecular interactions, resulting in a distinct solid form that requires specific handling protocols to maintain integrity during storage and processing.

Physicochemical Characterization

Physical Appearance and Form

In its purified state, **Methyl 2-iodo-4-nitrobenzoate** isolates as a light yellow to yellow crystalline solid. The coloration is characteristic of nitroaromatic compounds, arising from the electronic transitions associated with the nitro group conjugated to the aromatic ring.

Property	Specification	Notes
Physical State	Solid	Crystalline powder or needles upon recrystallization.
Color	Light Yellow to Yellow	Darkens upon prolonged exposure to light (iodine lability).
Odor	Faint, characteristic ester	Distinct from the acrid smell of the parent acid.
CAS Number	6326-42-7	Unique identifier for the 2-iodo-4-nitro isomer. [1] [2] [3] [4] [5]
Molecular Weight	307.04 g/mol	
Predicted Density	1.904 ± 0.06 g/cm ³	High density attributed to the heavy iodine atom.
Predicted Boiling Point	359.5 ± 27.0 °C	At 760 mmHg.

Solubility Profile

Understanding the solubility landscape is critical for recrystallization and reaction solvent selection.

- High Solubility: Dichloromethane (DCM), Ethyl Acetate, DMSO, DMF.
- Moderate Solubility: Methanol, Ethanol (often used for hot recrystallization).
- Insoluble: Water.

Scientist's Note: The compound exhibits a "salting-out" effect in aqueous workups. When extracting from reaction mixtures, the use of DCM is preferred over ether due to the compound's high density and better solubility match.

Synthesis & Isolation Logic

The physical form of **Methyl 2-iodo-4-nitrobenzoate** is heavily influenced by the isolation method. Two primary pathways exist, but acid-catalyzed esterification is the industry standard for generating high-purity crystalline material.

Route A: Fischer Esterification (Preferred)

This route converts 2-iodo-4-nitrobenzoic acid directly to the methyl ester. It is preferred because it avoids the formation of diazonium salts (Route B), leading to a more stable and easily crystallizable product.

- Mechanism: Protonation of the carbonyl oxygen activates the carboxylic acid, followed by nucleophilic attack by methanol.
- Causality: We utilize sulfuric acid () not just as a catalyst, but as a dehydrating agent to drive the equilibrium toward the ester.

Route B: Sandmeyer Reaction

Starting from Methyl 2-amino-4-nitrobenzoate, the amino group is converted to a diazonium salt and displaced by iodide.

- Risk: This method often yields a darker, amorphous crude product due to azo-coupling byproducts, requiring extensive purification to achieve the desired yellow crystalline form.

Workflow Visualization

The following diagram illustrates the standard isolation workflow to ensure the correct physical form is obtained.



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Figure 1: Isolation workflow for **Methyl 2-iodo-4-nitrobenzoate** via Fischer Esterification.[6]

Handling, Stability & Storage

Light Sensitivity (The Iodine Factor)

Aryl iodides are inherently susceptible to homolytic cleavage of the C-I bond under UV light.

- Observation: The "light yellow" solid will turn brown/orange over time if exposed to light, indicating the liberation of elemental iodine ().
- Protocol: Store in amber glass vials or wrap containers in aluminum foil.

Thermal Stability

While the nitro group adds thermal stability relative to non-nitrated esters, the compound should be stored at 2-8°C to prevent slow hydrolysis or degradation.

- Warning: Do not heat above 100°C without solvent, as nitro compounds possess high decomposition energy.

Quality Control & Identification

To validate the physical form and chemical identity, the following analytical signatures are expected:

Method	Expected Signature	Diagnostic Value
1H NMR (CDCl3)	Singlet (~3.9 ppm) for . Aromatic protons show specific splitting (d, dd) consistent with 1,2,4- substitution.	Confirms ester formation and ring substitution pattern.[5]
IR Spectroscopy	Strong C=O stretch (~1720- 1730 cm ⁻¹). Strong stretches (~1530 & 1350 cm ⁻¹).	Confirms functional group integrity.
HPLC	Single peak at specific retention time (method dependent).	Purity assessment (>98% required for coupling reactions).

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- To cite this document: BenchChem. [Technical Guide: Methyl 2-iodo-4-nitrobenzoate – Physical Form & Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1593988/docs#technical-guide-methyl-2-iodo-4-nitrobenzoate-physical-form-characterization\]](https://www.benchchem.com/product/b1593988/docs#technical-guide-methyl-2-iodo-4-nitrobenzoate-physical-form-characterization)

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